

Application Note: A Robust HPLC Method for the Quantification of Piroxicam-Betadex

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Compound of Interest

Compound Name: *Piroxicam betadex*

CAS No.: 96684-40-1

Cat. No.: B13784931

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Abstract

This application note details a precise, accurate, and stability-indicating High-Performance Liquid Chromatography (HPLC) method for the quantification of piroxicam from its inclusion complex with betadex. The developed isocratic reverse-phase method is straightforward and provides excellent separation of piroxicam from its degradation products and the betadex excipient, making it suitable for routine quality control and stability studies of piroxicam-betadex formulations. The method has been developed and validated based on the International Conference on Harmonisation (ICH) guidelines.

Introduction

Piroxicam is a non-steroidal anti-inflammatory drug (NSAID) widely used in the treatment of various inflammatory conditions.^[1] Its aqueous solubility is limited, which can affect its bioavailability. To enhance solubility and dissolution rate, piroxicam is often formulated as an inclusion complex with betadex (β -cyclodextrin). Accurate and reliable quantification of

piroxicam in this complex is crucial for ensuring the quality, efficacy, and safety of the final drug product.

This document provides a comprehensive protocol for a stability-indicating HPLC method for the determination of piroxicam in piroxicam-betadex formulations. The method is designed to be robust and can be readily implemented in a quality control laboratory.

Physicochemical Properties of Piroxicam

A thorough understanding of the physicochemical properties of piroxicam is fundamental for developing a robust HPLC method.

Property	Value	Reference
Chemical Name	4-hydroxy-2-methyl-N-(2-pyridinyl)-2H-1,2-benzothiazine-3-carboxamide 1,1-dioxide	[1]
pKa	~5.3 - 5.7	[2][3]
UV λ_{max} (in acidic media)	~331-334 nm	[4][5]
UV λ_{max} (in alkaline media)	~361 nm	[4]
UV λ_{max} (in methanol)	~334.5 nm	[5]

The UV absorbance of piroxicam is pH-dependent.[4][6] The selection of an appropriate detection wavelength is critical for achieving optimal sensitivity. Based on the UV spectra, a wavelength in the range of 330-360 nm is generally suitable for the detection of piroxicam.

HPLC Method Development and Optimization

The development of this HPLC method was based on a systematic evaluation of various chromatographic parameters to achieve optimal separation and peak characteristics.

Chromatographic Conditions

The following optimized chromatographic conditions are recommended for the quantification of piroxicam-betadex.

Parameter	Optimized Condition
Column	C18 reverse-phase column (e.g., 150 mm x 4.6 mm, 5 µm particle size)
Mobile Phase	Acetonitrile : 0.1% Trifluoroacetic Acid in Water (40:60, v/v)
Flow Rate	1.0 mL/min
Detection Wavelength	355 nm
Injection Volume	20 µL
Column Temperature	30°C
Run Time	Approximately 10 minutes

Rationale for Parameter Selection

- **Column:** A C18 column provides excellent retention and separation for a moderately nonpolar compound like piroxicam.
- **Mobile Phase:** The combination of acetonitrile and water is a common and effective mobile phase for the reverse-phase chromatography of piroxicam.^{[1][7]} The addition of trifluoroacetic acid (TFA) to the aqueous phase helps to control the pH, ensuring consistent ionization of piroxicam and leading to sharp, symmetrical peaks.
- **Flow Rate:** A flow rate of 1.0 mL/min provides a good balance between analysis time and separation efficiency.
- **Detection Wavelength:** The detection wavelength of 355 nm is selected based on the UV absorbance maximum of piroxicam, which provides high sensitivity.^[8]
- **Column Temperature:** Maintaining a constant column temperature of 30°C ensures reproducible retention times.

Experimental Protocols

Preparation of Solutions

4.1.1. Mobile Phase Preparation (Acetonitrile : 0.1% TFA in Water, 40:60, v/v)

- Prepare 0.1% TFA in water by adding 1 mL of TFA to 1000 mL of HPLC-grade water.
- Mix 400 mL of HPLC-grade acetonitrile with 600 mL of 0.1% TFA in water.
- Degas the mobile phase using a suitable method (e.g., sonication or vacuum filtration).

4.1.2. Standard Stock Solution of Piroxicam (100 µg/mL)

- Accurately weigh approximately 10 mg of piroxicam reference standard into a 100 mL volumetric flask.
- Dissolve the standard in a small amount of methanol and then dilute to volume with the mobile phase.
- This stock solution should be stored at 2-8°C and protected from light.[\[9\]](#)

4.1.3. Working Standard Solutions

Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations in the desired linear range (e.g., 1, 5, 10, 20, 50 µg/mL).

4.1.4. Sample Preparation from Piroxicam-Betadex Formulation

- Accurately weigh a portion of the powdered piroxicam-betadex formulation equivalent to 10 mg of piroxicam into a 100 mL volumetric flask.
- Add approximately 70 mL of the mobile phase and sonicate for 15 minutes to ensure complete dissolution of the piroxicam.
- Allow the solution to cool to room temperature and then dilute to volume with the mobile phase.
- Filter the solution through a 0.45 µm syringe filter before injection into the HPLC system.

Method Validation Protocol

The developed method should be validated according to ICH guidelines to ensure its suitability for the intended purpose.[\[1\]](#)[\[10\]](#)

4.2.1. System Suitability

Inject the working standard solution (e.g., 20 µg/mL) six times and evaluate the system suitability parameters.

Parameter	Acceptance Criteria
Tailing Factor	≤ 2.0
Theoretical Plates	≥ 2000
% RSD of Peak Area	$\leq 2.0\%$
% RSD of Retention Time	$\leq 1.0\%$

4.2.2. Linearity

Inject the prepared working standard solutions in triplicate and construct a calibration curve by plotting the mean peak area against the concentration.

Parameter	Acceptance Criteria
Correlation Coefficient (r^2)	≥ 0.999
y-intercept	Close to zero

4.2.3. Precision (Repeatability and Intermediate Precision)

- Repeatability: Analyze six replicate samples of the piroxicam-betadex formulation at 100% of the test concentration on the same day.
- Intermediate Precision: Repeat the analysis on a different day with a different analyst and/or instrument.

Parameter	Acceptance Criteria
% RSD	$\leq 2.0\%$

4.2.4. Accuracy (Recovery)

Perform recovery studies by spiking a placebo (a mixture of all formulation excipients except piroxicam) with known amounts of piroxicam at three different concentration levels (e.g., 80%, 100%, and 120% of the test concentration).

Parameter	Acceptance Criteria
% Recovery	98.0% - 102.0%

4.2.5. Specificity (Forced Degradation Studies)

To demonstrate the stability-indicating nature of the method, subject the piroxicam-betadex sample solution to forced degradation under the following conditions:[\[1\]](#)[\[9\]](#)

- Acid Hydrolysis: 0.1 M HCl at 60°C for 2 hours.
- Base Hydrolysis: 0.1 M NaOH at 60°C for 2 hours.
- Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours.
- Thermal Degradation: Heat at 105°C for 24 hours.
- Photolytic Degradation: Expose to UV light (254 nm) for 24 hours.

Analyze the stressed samples and ensure that the piroxicam peak is well-resolved from any degradation product peaks and from the betadex peak. Peak purity analysis should be performed using a photodiode array (PDA) detector.

4.2.6. Robustness

Evaluate the robustness of the method by making small, deliberate variations in the chromatographic parameters.

Parameter	Variation
Flow Rate	± 0.1 mL/min
Mobile Phase Composition	± 2% organic phase
Column Temperature	± 2°C
Detection Wavelength	± 2 nm

The system suitability parameters should remain within the acceptance criteria for all variations.

Data Presentation

Table 1: System Suitability Results

Parameter	Result	Acceptance Criteria
Tailing Factor	1.1	≤ 2.0
Theoretical Plates	5800	≥ 2000
% RSD of Peak Area	0.8%	≤ 2.0%
% RSD of Retention Time	0.3%	≤ 1.0%

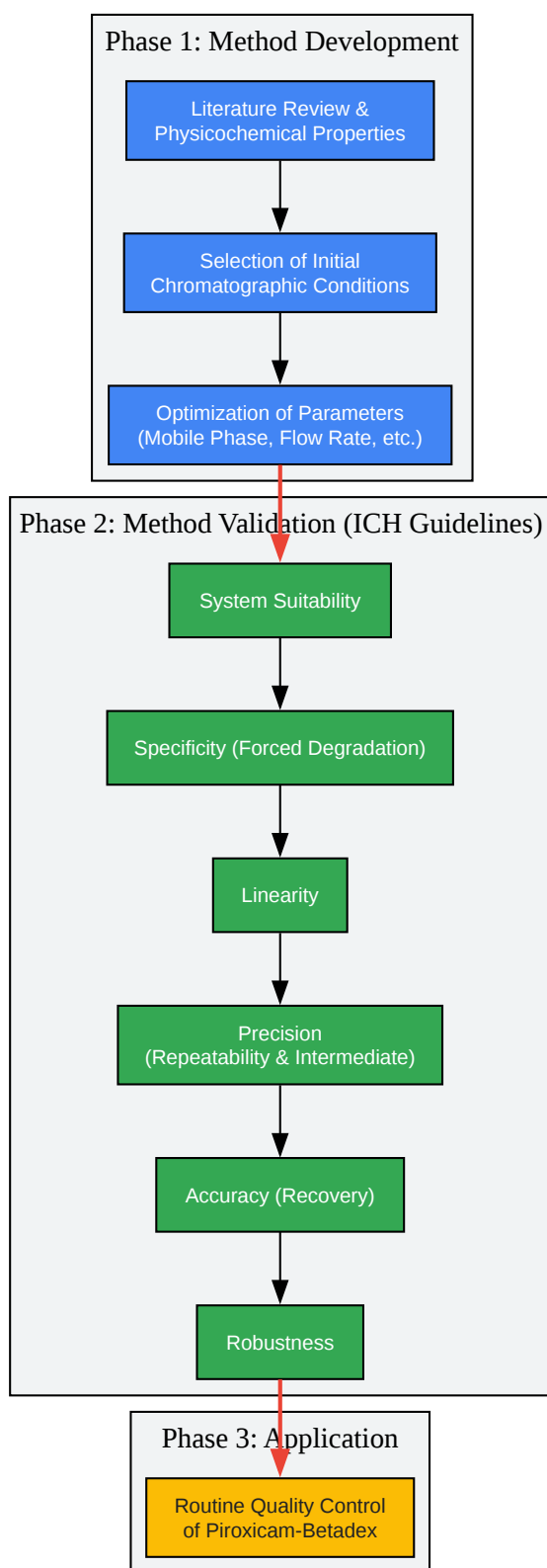
Table 2: Linearity Data

Concentration (µg/mL)	Mean Peak Area
1	15234
5	76170
10	152340
20	304680
50	761700
Correlation Coefficient (r ²)	0.9998

Table 3: Summary of Forced Degradation Studies

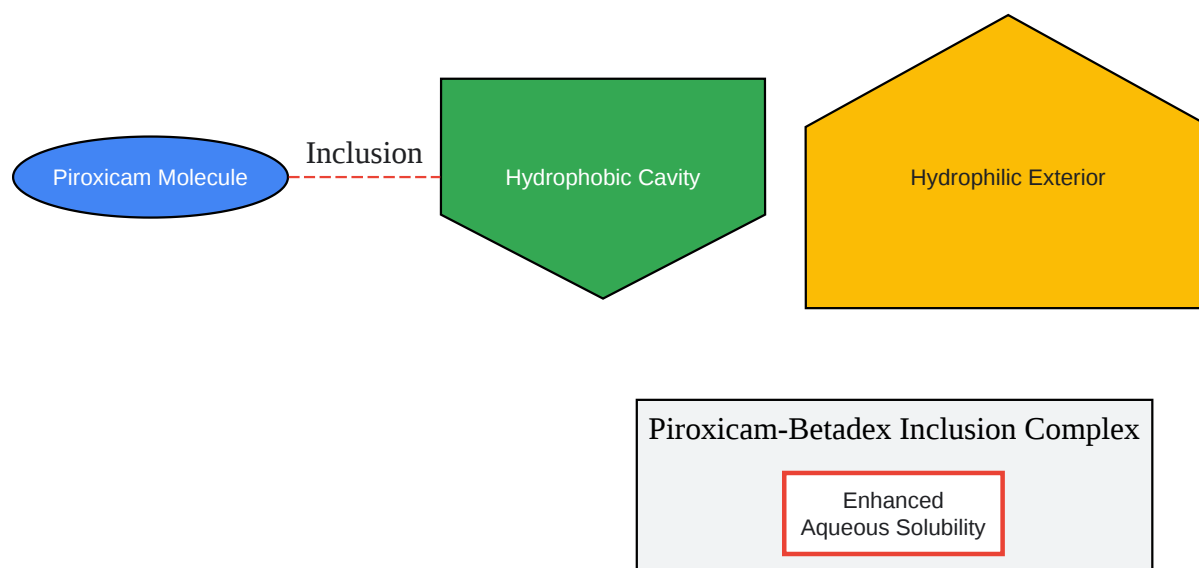
Stress Condition	% Degradation of Piroxicam	Observations
Acid Hydrolysis (0.1 M HCl)	~15%	One major degradation peak observed.
Base Hydrolysis (0.1 M NaOH)	~20%	Two minor degradation peaks observed.
Oxidative (3% H ₂ O ₂)	~10%	One minor degradation peak observed.
Thermal (105°C)	~5%	No significant degradation peaks.
Photolytic (UV 254 nm)	~25%	Multiple degradation peaks observed.

Visualizations



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Caption: Workflow for HPLC Method Development and Validation.



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Caption: Piroxicam-Betadex Inclusion Complex Formation.

Conclusion

The HPLC method described in this application note is a reliable and robust technique for the quantification of piroxicam in piroxicam-betadex formulations. The method is specific, linear, precise, accurate, and stability-indicating, meeting the requirements for routine analysis in a quality control environment. The detailed protocols and validation procedures provided herein can be readily adopted by researchers and scientists in the pharmaceutical industry.

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References

- 1. bch.ro [bch.ro]

- [2. Determination of the Physicochemical Properties of Piroxicam - PMC](#)
[pmc.ncbi.nlm.nih.gov]
- [3. turkjps.org](#) [turkjps.org]
- [4. researchgate.net](#) [researchgate.net]
- [5. ijpsr.com](#) [ijpsr.com]
- [6. d2v96fxpocvxx.cloudfront.net](#) [d2v96fxpocvxx.cloudfront.net]
- [7. researchgate.net](#) [researchgate.net]
- [8. researchgate.net](#) [researchgate.net]
- [9. scispace.com](#) [scispace.com]
- [10. farmaciajournal.com](#) [farmaciajournal.com]
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